

Application Notes and Protocols for Aldoxorubicin in Orthotopic Pancreatic Cancer Models

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Compound of Interest

Compound Name: Aldoxorubicin hydrochloride

Cat. No.: B1666840

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Orthotopic pancreatic cancer models, which involve the implantation of cancer cells into the pancreas of an animal model, provide a clinically relevant platform for evaluating novel therapeutics. These models better recapitulate the tumor microenvironment and metastatic progression compared to subcutaneous xenografts. Aldoxorubicin is a prodrug of the widely used chemotherapeutic agent doxorubicin. It is designed to selectively release doxorubicin in the acidic environment of tumors, thereby increasing its therapeutic index.

These application notes provide detailed protocols for the establishment of an orthotopic pancreatic cancer model and the subsequent administration of aldoxorubicin, based on preclinical studies.

Experimental Protocols

Protocol 1: Establishment of Orthotopic Pancreatic Tumors

This protocol describes the surgical procedure for establishing orthotopic pancreatic tumors in nude mice using the human pancreatic cancer cell line AsPC-1.

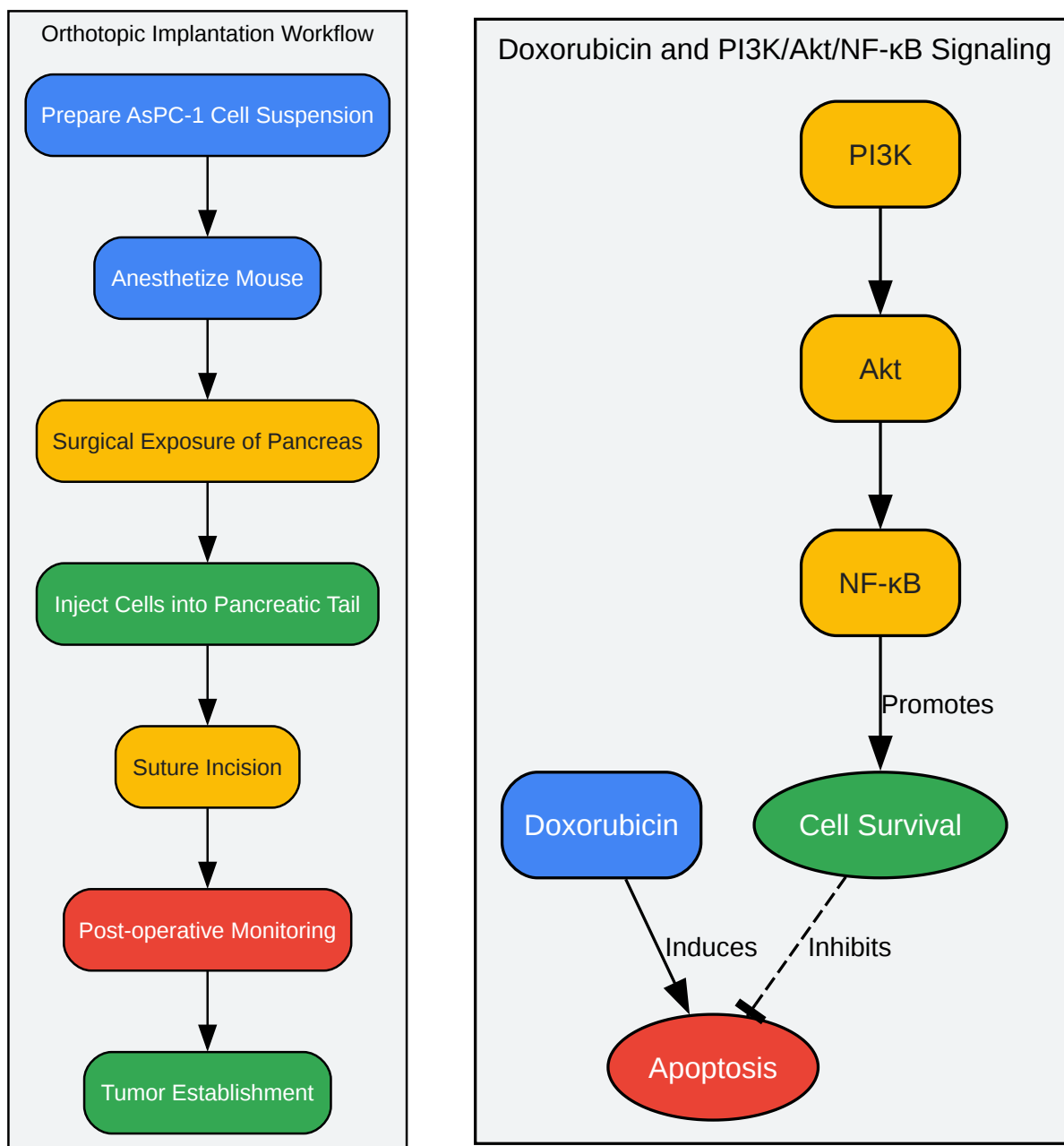
Materials:

- AsPC-1 human pancreatic cancer cells
- NMRI nude mice (female, 6-8 weeks old)
- Cell culture medium (e.g., RPMI 1640 supplemented with 10% fetal bovine serum)
- Sterile phosphate-buffered saline (PBS)
- Trypsin-EDTA
- Anesthetic (e.g., ketamine/xylazine cocktail)
- Surgical instruments (e.g., scalpel, forceps, scissors, sutures)
- 27-gauge needle and syringe

Procedure:

- Cell Preparation: Culture AsPC-1 cells to 70-80% confluency. On the day of implantation, harvest the cells using trypsin-EDTA, wash with PBS, and resuspend in serum-free medium or PBS at a concentration of 2.5×10^7 cells/mL. Keep the cell suspension on ice.
- Animal Preparation: Anesthetize the mouse using an appropriate anesthetic protocol. Once the desired level of anesthesia is confirmed (e.g., by lack of pedal reflex), place the mouse in a supine position on a sterile surgical field.
- Surgical Implantation:
 - Make a small incision in the upper left abdominal quadrant to expose the spleen and pancreas.
 - Carefully exteriorize the spleen to visualize the tail of the pancreas.
 - Inject 20 μ L of the AsPC-1 cell suspension (containing 5×10^5 cells) into the pancreatic tail using a 27-gauge needle. A successful injection will create a small, visible bleb.

- Gently return the spleen and pancreas to the abdominal cavity.
- Close the peritoneal and skin layers with sutures.
- Post-operative Care: Monitor the animal closely until it has fully recovered from anesthesia. Provide appropriate post-operative analgesia as per institutional guidelines. Allow tumors to establish for approximately 10 days, or until they are palpable[1].



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References

- 1. INNO-206, the (6-maleimidocaproyl hydrazone derivative of doxorubicin), shows superior antitumor efficacy compared to doxorubicin in different tumor xenograft models and in an orthotopic pancreas carcinoma model - PubMed [pubmed.ncbi.nlm.nih.gov]
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